

In-Depth Technical Guide: PF-06733804, a Pan-Trk Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06733804

Cat. No.: B15617577

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

PF-06733804 is a potent, pan-tropomyosin receptor kinase (Trk) inhibitor with significant potential in therapeutic research. This document provides a comprehensive technical overview of **PF-06733804**, focusing on its target protein interactions, binding affinities, and the associated signaling pathways. Detailed experimental methodologies for key assays are provided to facilitate reproducible research and further development.

Target Profile and Binding Affinity

PF-06733804 is an inhibitor of the tropomyosin receptor kinase (Trk) family, which includes TrkA, TrkB, and TrkC.^{[1][2][3]} These receptor tyrosine kinases are crucial for the development and function of the nervous system.^{[4][5]} **PF-06733804** demonstrates potent inhibitory activity against all three Trk isoforms in cell-based assays.

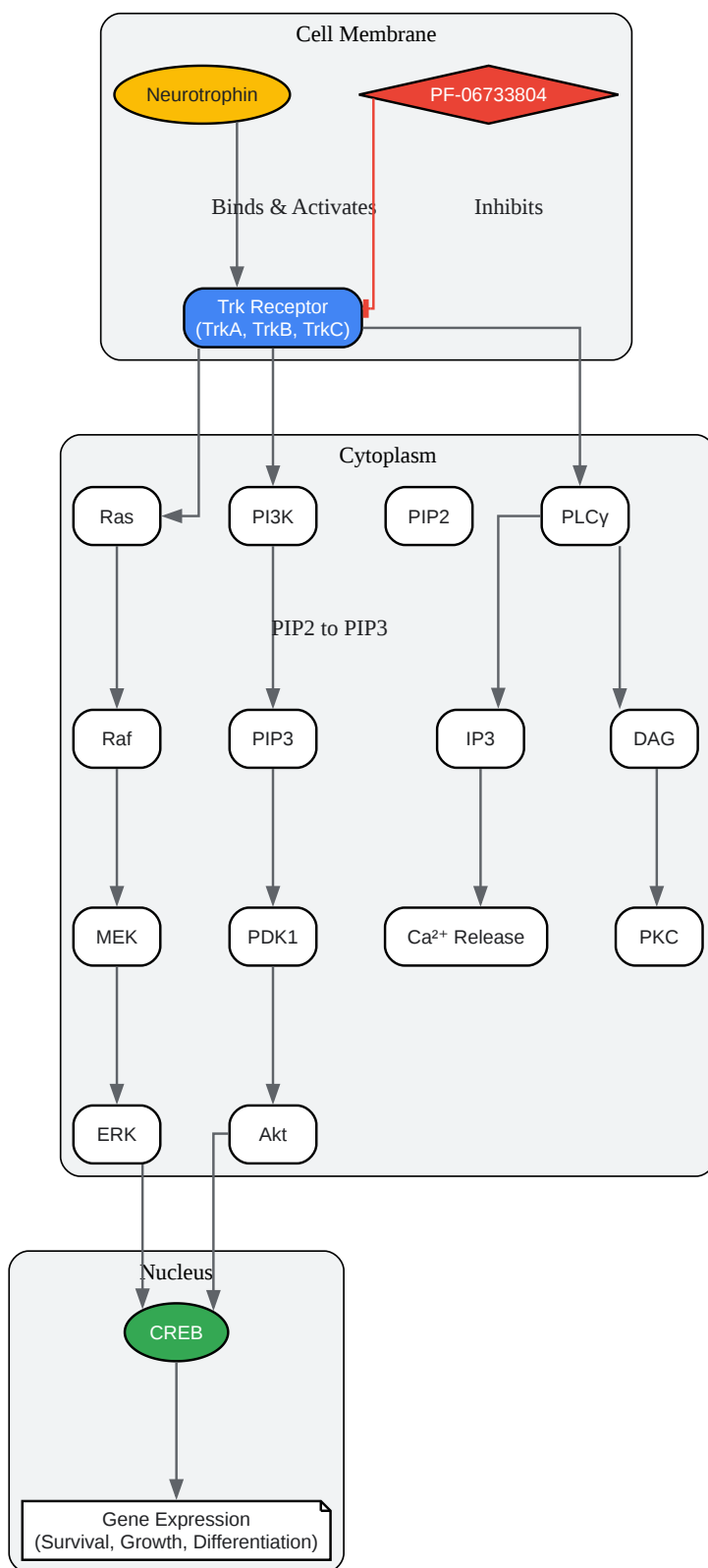
Table 1: Binding Affinity of **PF-06733804** for Trk Receptors

Target Protein	IC50 (nM)	Assay Type
TrkA	8.4	Cell-based assay
TrkB	6.2	Cell-based assay
TrkC	2.2	Cell-based assay

Data sourced from MedChemExpress and Immunomart, referencing Bagal SK, et al. J Med Chem. 2018 Aug 9;61(15):6779-6800.[1][2]

Trk Signaling Pathways

The Trk receptors are activated by neurotrophins, leading to the initiation of several downstream signaling cascades that are critical for neuronal survival, differentiation, and growth.[4][6] The primary pathways activated upon neurotrophin binding and subsequent receptor dimerization and autophosphorylation are the Ras/MAPK pathway, the PI3K/Akt pathway, and the PLC γ pathway.[4][7] **PF-06733804**, as a pan-Trk inhibitor, effectively blocks these signaling cascades.



[Click to download full resolution via product page](#)

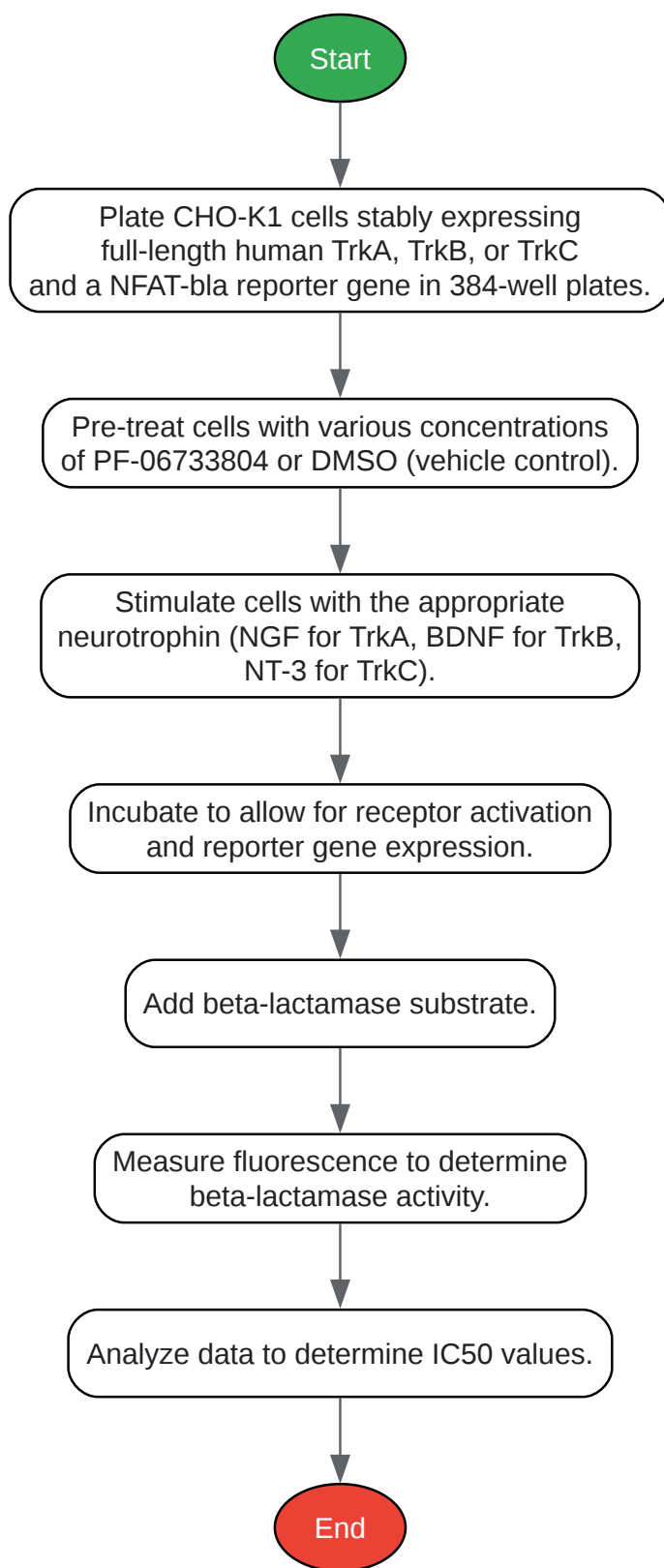
Caption: Trk Signaling Pathway Inhibition by **PF-06733804**.

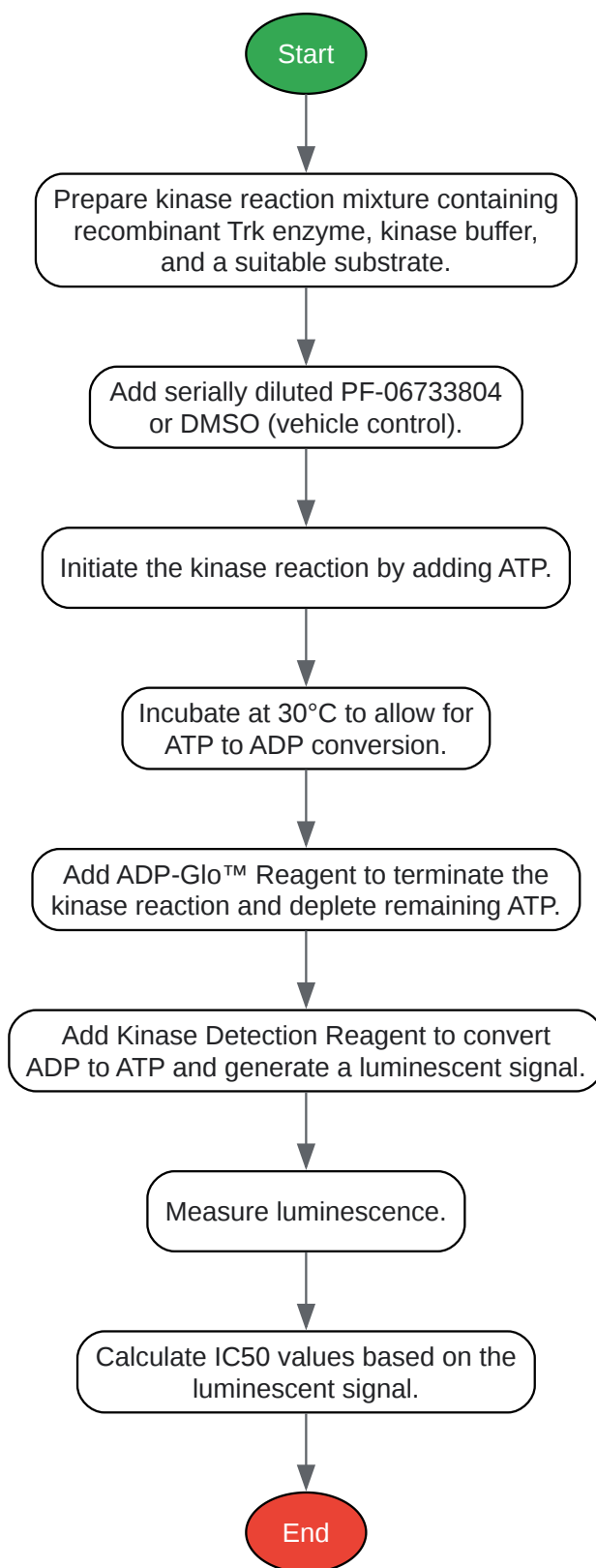
Experimental Protocols

The following are detailed methodologies for key experiments relevant to the characterization of pan-Trk inhibitors like **PF-06733804**.

Cell-Based Trk Inhibition Assay (NFAT-bla Reporter Assay)

This assay is designed to measure the inhibition of Trk receptor activation in a cellular context.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. promega.com [promega.com]
- 2. benchchem.com [benchchem.com]
- 3. Second-Generation Prostaglandin Receptor EP2 Antagonist, TG8-260, with High Potency, Selectivity, Oral Bioavailability, and Anti-Inflammatory Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cellular Assays for High-Throughput Screening for Modulators of Trk Receptor Tyrosine Kinases - PMC [pmc.ncbi.nlm.nih.gov]
- 5. promega.com [promega.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: PF-06733804, a Pan-Trk Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617577#pf-06733804-target-protein-and-binding-affinity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com